

Technical Support Center: CsSbF6 Stability & Handling

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Compound of Interest

Compound Name: Caesium hexafluoroantimonate

CAS No.: 16949-12-5

Cat. No.: B091612

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Product: Cesium Hexafluoroantimonate (V) CAS: 16949-12-5 Formula: CsSbF₆

Support Tier: Level 3 (Senior Application Scientist)[1]

Core Technical Directive

Status: CRITICAL MOISTURE SENSITIVITY Normal Appearance: White to off-white crystalline powder.[1] Failure Mode Indicator: Yellow discoloration, clumping, or fuming.[1]

Cesium Hexafluoroantimonate is a salt of the superacid fluoroantimonic acid.[1] While the cesium cation stabilizes the hexafluoroantimonate anion (

) relative to its parent acid, the material remains susceptible to hydrolysis.[1] Any observed color change from white to yellow/orange indicates irreversible degradation and the release of hazardous Hydrogen Fluoride (HF).

Troubleshooting Guide (Q&A)

Q1: My CsSbF₆ powder has turned a faint yellow color. Is it still usable?

A: No. Stop using the material immediately. Diagnosis: The yellow color indicates the formation of Antimony Pentoxide (

) or related oxyfluorides.[1] This occurs when moisture breaches the storage container, causing the hydrolysis of the

anion.[1] Risk: This reaction releases anhydrous Hydrogen Fluoride (HF).[1] Even a faint yellow hue suggests the presence of free HF, which can etch glassware and poison catalytic reactions.[1] Action: Treat the container as an HF hazard. Neutralize and dispose of according to your institution's hazardous waste protocols for fluoride/antimony compounds.[1]

Q2: I see "fuming" when I open the container, but the solid looks white. What is happening?

A: The material has absorbed moisture and is actively releasing HF gas. Mechanism: Surface hydrolysis is occurring.[1] The white solid may appear unchanged initially, but the "smoke" is HF gas reacting with atmospheric moisture to form hydrofluoric acid vapor.[1] Action: Seal the container immediately. Do not attempt to dry the material in an oven, as this will accelerate HF release and potentially damage the oven or exhaust system.[1]

Q3: The material has clumped into a sticky paste. Can I recrystallize it?

A: Recrystallization is not recommended for degraded material. Reasoning: The clumping is due to deliquescence followed by hydrolysis.[1] The paste likely contains a mixture of

, antimony hydroxides, and concentrated HF.[1] Separating pure

from this corrosive mixture is hazardous and typically yields poor results due to the high solubility of the degradation products.[1]

Q4: Why did my glass reaction vessel turn cloudy/etched after adding CsSbF6?

A: Your solvent or atmosphere contained trace moisture. Root Cause:

is a non-coordinating anion often used to generate electrophilic metal centers.[1] If moisture is present, it generates HF.[1][2] HF attacks the silica in the glass (

), causing the cloudiness.[1] Prevention: Use only PTFE (Teflon) or PFA containers for storage.

For reactions, ensure all solvents are dried (<10 ppm water) and use silanized glassware if polymer vessels are not an option.[1]

Technical Deep Dive: Hydrolysis Mechanism

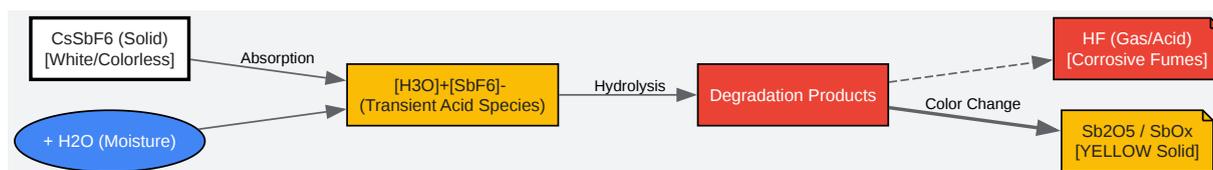
The stability of CsSbF₆ relies on the integrity of the Sb-F bond.[1] While kinetically stable in neutral dry conditions, proton sources (like atmospheric moisture) catalyze the rupture of these bonds.[1]

Degradation Pathway

The color change (White

Yellow) is driven by the transition from the colorless

anion to the yellow hydrated antimony oxides.[1]



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Figure 1: Mechanism of moisture-induced degradation leading to yellow discoloration and HF release.

Handling & Storage Protocols

To prevent the "White-to-Yellow" failure mode, strictly adhere to these protocols.

Storage Specifications

| Parameter | Requirement | Reason |
|-------------|------------------------------|---|
| Temperature | Ambient (15-25°C) | Cold storage can induce condensation upon opening.[1] |
| Atmosphere | Argon or Nitrogen (Glovebox) | Prevent hydrolysis.[1] |
| Container | PTFE, PFA, or FEP | Glass is etched by trace HF; Metal corrodes.[1] |
| Secondary | Desiccator with P2O5 | Acts as a sacrificial moisture scavenger.[1] |

Handling Workflow

- Never open CsSbF6 on an open benchtop, even for "quick" weighing.
- Always dispense inside a glovebox (ppm).[1]
- Inspect the powder color against a white background before use.[1]
 - Pure White: Pass.
 - Off-White/Grey: Caution (Check for clumping).[1]
 - Yellow/Orange: Fail (Dispose).[1]

References

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- Glass Etching Mechanism: Kolditz, L. "Halides of Arsenic and Antimony." [1] Halogen Chemistry, Vol 2, Academic Press (1967).[1]

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Sources

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